An In-depth Technical Guide to N,N-Dibutylcarbamoyl Chloride

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Compound of Interest

Compound Name:	*Dibutylcarbamic chloride*
CAS No.:	*13358-73-1*
Cat. No.:	*B077345*

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This guide provides a comprehensive technical overview of N,N-Dibutylcarbamoyl chloride, a key reagent in modern organic synthesis. Designed for researchers, chemists, and professionals in drug development and agrochemical science, this document delves into the compound's nomenclature, properties, synthesis, reactivity, and safe handling protocols. The focus is on providing not just procedural steps but also the causal reasoning behind them, ensuring a deep and practical understanding of this versatile chemical intermediate.

Nomenclature and Chemical Identity

Precise identification is the cornerstone of chemical research. N,N-Dibutylcarbamoyl chloride is systematically named according to IUPAC standards, but is also known by several synonyms in commercial and laboratory contexts.

The definitive IUPAC name for the compound is N,N-dibutylcarbamoyl chloride[1]. This name explicitly defines the structure: a carbamoyl chloride core with two butyl groups attached to the nitrogen atom.

For ease of reference and database searching, its various identifiers are summarized below.

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Identifier Type	Value	Source
IUPAC Name	N,N-dibutylcarbamoyl chloride	PubChem[1]
CAS Number	13358-73-1	PubChem[1]
EC Number	236-410-3	PubChem[1]
Molecular Formula	C9H18ClNO	PubChem[1]
Common Synonyms	Dibutylcarbamoyl chloride, Dibutylcarbamyl chloride, N,N-dibutylcarbamyl chloride, Dibutylcarbamic chloride	PubChem[1], ChemicalBook[2]

Physicochemical Properties

Understanding the physical and chemical properties of a reagent is critical for experimental design, from selecting appropriate solvents to planning purification strategies.

Property	Value	Source
Molecular Weight	191.70 g/mol	PubChem[1]
Appearance	Colorless to yellow liquid	Inferred from related compounds[3]
Boiling Point	257-260 °C	ChemicalBook[2]
Density	0.985 g/mL at 25 °C	ChemicalBook[2]
Refractive Index (n20/D)	1.456	ChemicalBook[2]
SMILES	CCCCN(CCCC)C(=O)Cl	PubChem[1]
InChIKey	OSWBZCCZJXCOGL-UHFFFAOYSA-N	PubChem[1]

Synthesis: A Modern, Safety-Conscious Approach

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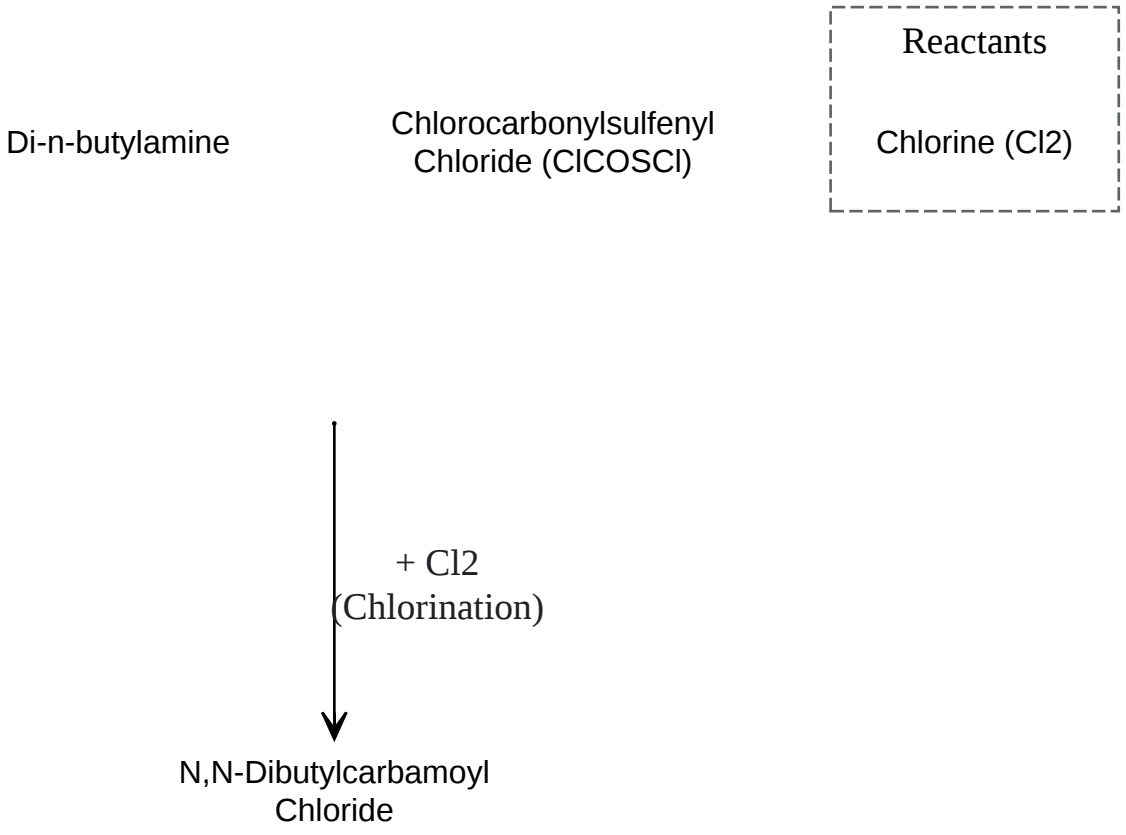
N,N-disubstituted carbamoyl chlorides are valuable intermediates, traditionally synthesized using highly toxic and difficult-to-handle reagents like phosgene gas[4]. Modern synthetic chemistry prioritizes safety and milder conditions, leading to the adoption of phosgene equivalents.

A preferred contemporary method involves the use of chlorocarbonylsulfenyl chloride in a one-pot procedure with the corresponding secondary amine, in this case, di-n-butylamine[4]. This approach circumvents the direct use of phosgene while providing an efficient route to the desired product. The causality behind this choice is twofold: it significantly enhances operator safety and often proceeds under milder reaction conditions.

The overall transformation is illustrated below.



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Caption: Synthesis pathway for N,N-dibutylcarbamoyl chloride.

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Experimental Protocol: Synthesis of N,N-Dibutylcarbamoyl Chloride

This protocol is adapted from a general and robust procedure for synthesizing N,N-disubstituted carbamoyl chlorides[4]. The self-validating nature of this protocol lies in the careful control of temperature and sequential addition of reagents, which are critical for minimizing side reactions and ensuring high yield.

Materials:

- Di-n-butylamine (0.47 mol)
- Chlorocarbonylsulfenyl chloride (0.52 mol)
- Dichloromethane (DCM), anhydrous (900 mL total)
- Chlorine (Cl_2) gas
- 5% Sodium bicarbonate solution
- Anhydrous sodium sulfate
- 2 L three-necked round-bottom flask, mechanical stirrer, dropping funnel, gas inlet/outlet, ice bath

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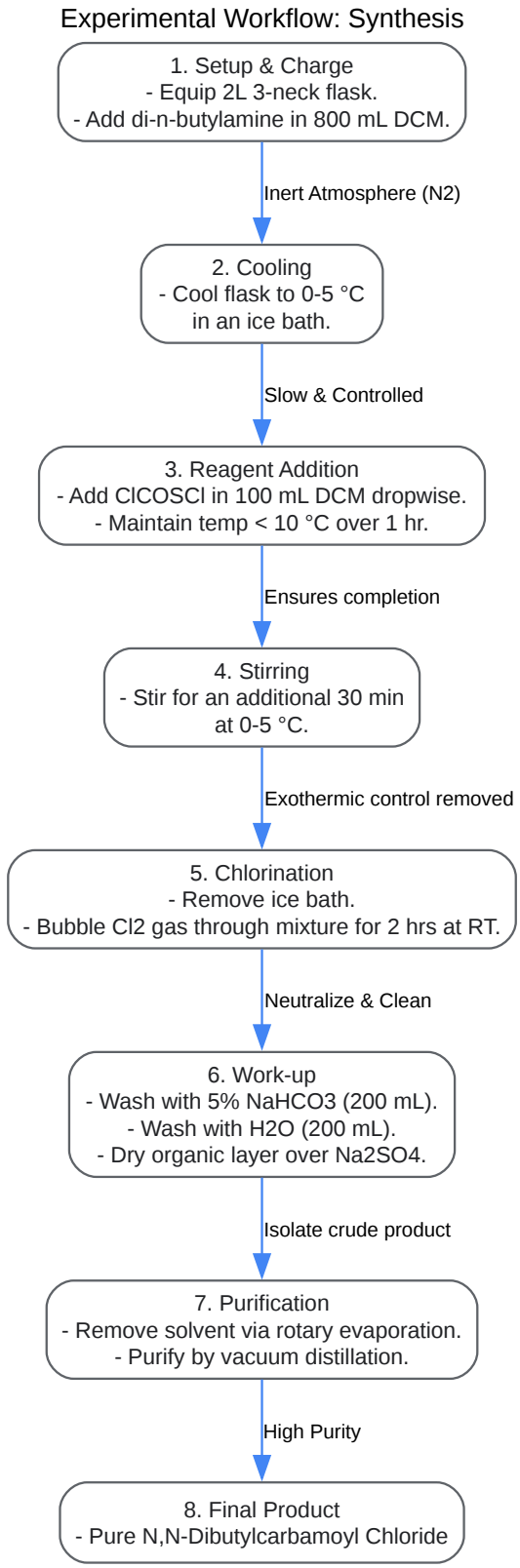

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Caption: Step-by-step workflow for the synthesis of N,N-Dibutylcarbamoyl chloride.

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Procedure:

- Reaction Setup: A 2 L three-necked round-bottom flask is equipped with a mechanical stirrer, a dropping funnel, and a gas inlet connected to a nitrogen source. The flask is charged with a solution of di-n-butylamine (0.47 mol) in 800 mL of anhydrous dichloromethane. Causality: Anhydrous conditions are crucial as carbamoyl chlorides can react with water.

- Initial Reaction: The solution is stirred and cooled to 0-5 °C in an ice bath. A solution of chlorocarbonylsulfenyl chloride (0.52 mol) in 100 mL of dichloromethane is added dropwise over 1 hour. Causality: Cooling is essential to control the exothermic reaction and prevent the formation of unwanted byproducts.

- Completion & Chlorination: After the addition is complete, the mixture is stirred for another 30 minutes at 0-5 °C. The ice bath is then removed, and chlorine gas is bubbled through the mixture at room temperature for 2 hours[4]. Causality: The final chlorination step converts the intermediate into the stable carbamoyl chloride.

- Work-up: The reaction mixture is washed sequentially with 200 mL of 5% sodium bicarbonate solution and 200 mL of water. The organic layer is separated and dried over anhydrous sodium sulfate[4]. Causality: The bicarbonate wash neutralizes any remaining acidic species, and the water wash removes water-soluble impurities.

- Purification: The solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation to yield pure N,N-dibutylcarbamoyl chloride[4]. Causality: Vacuum distillation is necessary due to the high boiling point of the product, preventing thermal decomposition at atmospheric pressure.

Chemical Reactivity and Synthetic Applications

The synthetic utility of N,N-dibutylcarbamoyl chloride is rooted in the high electrophilicity of its carbonyl carbon. The electron-withdrawing effects of the adjacent chlorine and nitrogen atoms make it a prime target for nucleophilic attack. This reactivity profile makes it an important building block for creating amides, a functional group prevalent in pharmaceuticals.

Carbamoyl chlorides are primarily used as intermediates in the synthesis of more complex molecules, particularly pharmaceuticals and agrochemicals[4][5]. A key application is in the

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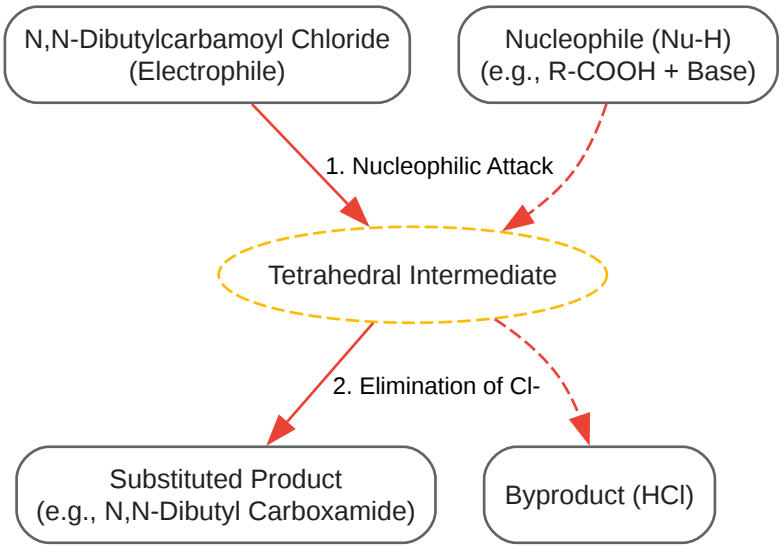
formation of N,N-disubstituted carboxamides from carboxylic acids, a reaction often facilitated by an organic tertiary base like pyridine or 1-methyl imidazole[6].

The general reaction with a nucleophile proceeds via a nucleophilic addition-elimination mechanism.



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Caption: General reaction of N,N-dibutylcarbamoyl chloride with a nucleophile.

In solvolysis reactions, such as with water or alcohols, N,N-dialkylcarbamoyl chlorides are considered to react via an SN1-like mechanism, where the rate-determining step is the ionization of the chloride ion[7]. However, when reacting with strong nucleophiles like amines or carboxylates in aprotic solvents, a bimolecular pathway is dominant[6][7].

Safety and Handling

Authoritative safety data is non-negotiable for laboratory practice. N,N-Dibutylcarbamoyl chloride is a hazardous substance requiring stringent handling protocols.

GHS Hazard Classification:

- H314: Causes severe skin burns and eye damage[1].
- H318: Causes serious eye damage[1].

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The compound is classified as Skin Corrosion/Irritation Category 1B and Serious Eye Damage Category 1[1].

Handling Precautions:

- All manipulations must be conducted in a properly functioning chemical fume hood.
- Personal Protective Equipment (PPE), including chemical-resistant gloves, a lab coat, and safety goggles, is mandatory.
- Avoid contact with skin, eyes, and clothing.
- Keep away from moisture, as it can hydrolyze. Store in a tightly sealed container in a cool, dry, well-ventilated area.
- In case of a spill, follow appropriate institutional procedures for corrosive and reactive materials.

This guide provides the foundational knowledge required to handle and utilize N,N-dibutylcarbamoyl chloride effectively and safely in a research and development setting. By understanding the principles behind its synthesis and reactivity, scientists can better innovate and design the next generation of chemical entities.

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